

Manthine: Uncharted Territory in Biochemical Probing

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Compound of Interest

Compound Name: *Manthine*

Cat. No.: *B1264741*

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A comprehensive review of scientific literature reveals no evidence of **Manthine's** use or potential as a novel biochemical probe. While the molecule exists as a synthesized Amaryllidaceae alkaloid, its application in biochemical research as a tool for probing biological systems remains undocumented.

Our in-depth search of chemical and biological databases, including PubChem and PubMed, indicates that **Manthine** is recognized as a natural product, with its total synthesis first reported in 2008.^{[1][2]} However, there is a complete absence of published research detailing its use as a biochemical probe. This includes a lack of information on its mechanism of action in a probing context, experimental protocols for its application, or any quantitative data regarding its potential efficacy in such a role.

Manthine is structurally defined as an Amaryllidaceae alkaloid.^[1] Its chemical formula is C₁₈H₂₁NO₄, and it has a molecular weight of 315.4 g/mol.^[3] The synthesis of (-)-**Manthine** has been achieved in 18 steps from (-)-quinic acid.^[1]

Despite the detailed synthetic route available, the scientific community has not yet explored the potential of **Manthine** as a biochemical probe. Therefore, it is not possible to provide an in-depth technical guide, summarize quantitative data, or detail experimental protocols for its use in this capacity, as requested.

For researchers, scientists, and drug development professionals, this represents a completely unexplored area of research. The potential of **Manthine** as a biochemical probe is, at present, a blank slate, awaiting initial investigation into its biological activities and potential interactions

with cellular components. Future research would need to establish its binding targets, fluorescent properties (if any), and its ability to report on specific biochemical events or pathways. Until such foundational research is conducted and published, **Manthine** remains solely a topic of interest for synthetic chemists and natural product researchers, rather than a tool for biochemical exploration.

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References

- 1. An expedient route to Montanine-type Amaryllidaceae alkaloids: total syntheses of (-)-brunsvigine and (-)-manthine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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